

In-Depth Technical Guide: 4-Bromo-2-(trifluoromethyl)phenol Safety and Handling

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Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethyl)phenol

Cat. No.: B1266203

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of **4-Bromo-2-(trifluoromethyl)phenol**, including its physicochemical properties, hazard classifications, and rigorous handling and emergency procedures.

Chemical and Physical Properties

A summary of the key quantitative data for **4-Bromo-2-(trifluoromethyl)phenol** is presented below. These properties are essential for safe handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ BrF ₃ O	[1]
Molecular Weight	241.01 g/mol	[1]
CAS Number	50824-04-9	[1][2]
Appearance	White to light yellow or orange crystals or powder	[2]
Melting Point	82.0 - 88.0 °C	[2]
Purity	≥95% to ≥98.5% (GC)	[2][3]
Storage Temperature	Room temperature or 2-8°C	[3][4]

Hazard Identification and Classification

4-Bromo-2-(trifluoromethyl)phenol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Acute Toxicity (Oral)	4	H302: Harmful if swallowed

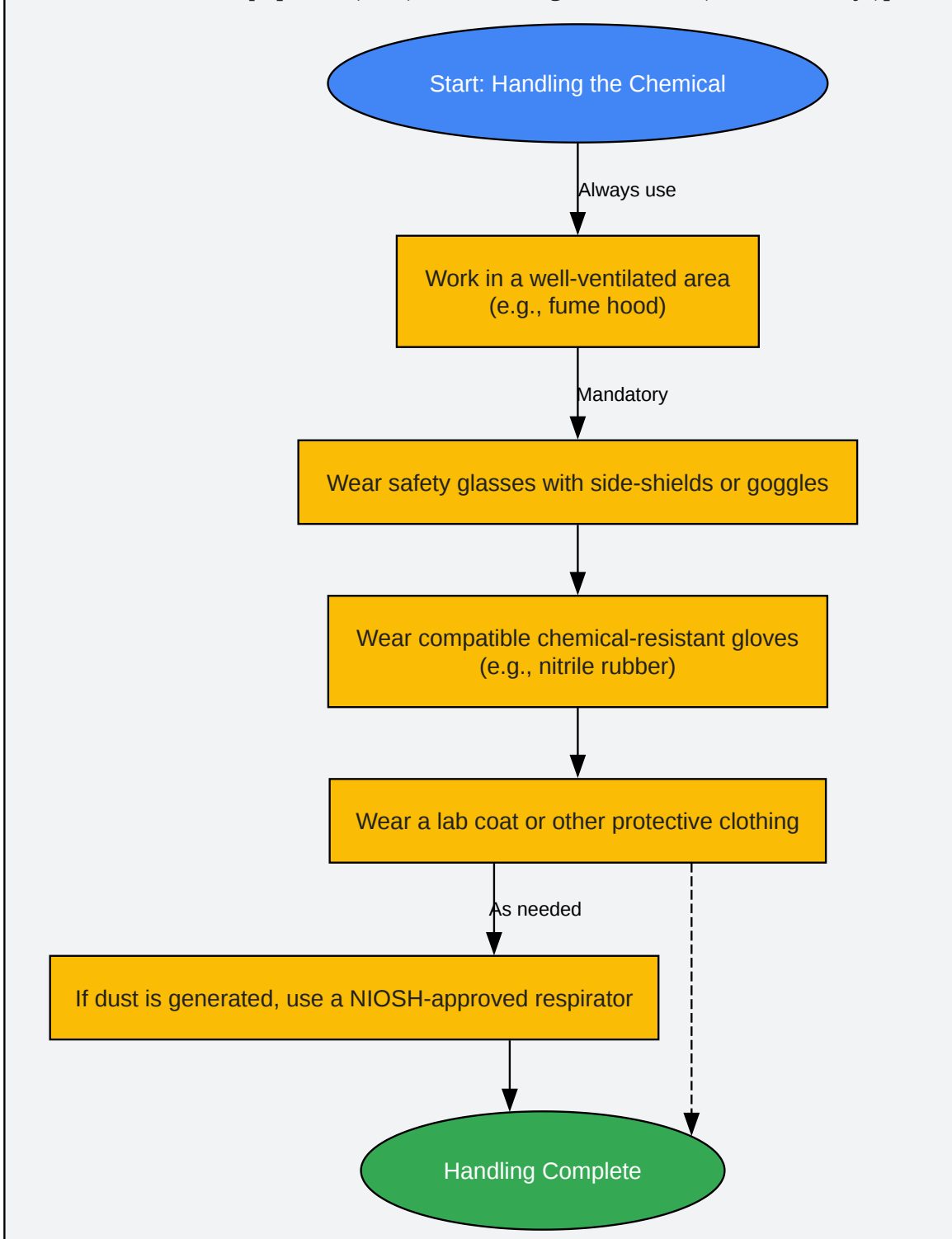
Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols for the use of **4-Bromo-2-(trifluoromethyl)phenol** are application-dependent, the following procedures for safe handling, storage, and emergency response are universally applicable and should be strictly adhered to in any laboratory setting.

Personal Protective Equipment (PPE)

Adequate PPE is mandatory when handling this chemical to prevent exposure. The following diagram outlines the required PPE.

Personal Protective Equipment (PPE) for Handling 4-Bromo-2-(trifluoromethyl)phenol

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Caption: Required Personal Protective Equipment workflow.

Storage and Handling Procedures

- Handling: Handle in a well-ventilated place.^[2] Avoid contact with skin, eyes, and clothing.^[2] Wash hands thoroughly after handling.^[2] Prevent the dispersion of dust.^[2]
- Storage: Keep the container tightly closed and store it in a cool, dark place.^[2] Store away from incompatible materials such as oxidizing agents.^[2]

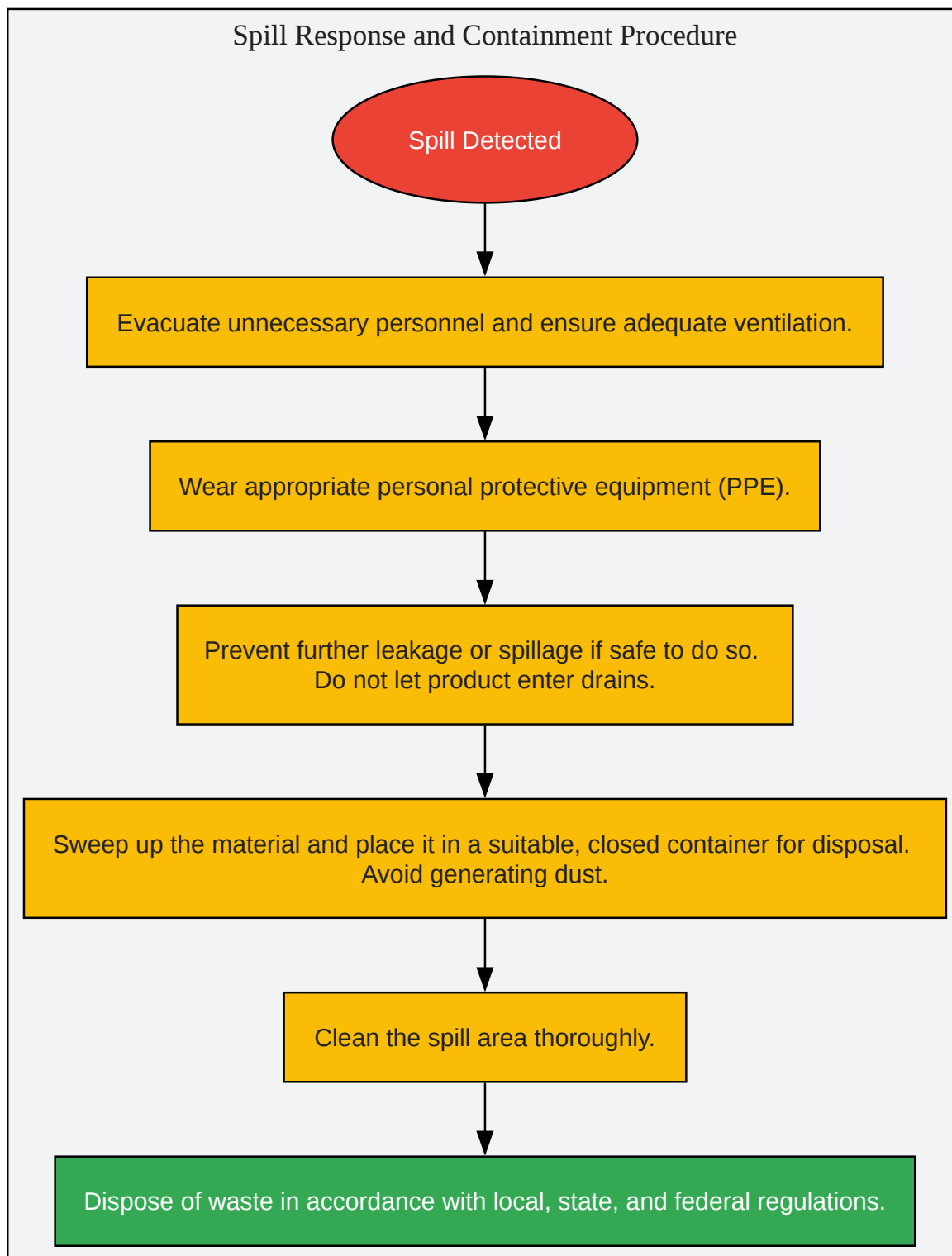
First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial. The following diagram illustrates the recommended first-aid procedures for different routes of exposure.

Caption: First-aid measures for different exposure routes.

Spill and Leak Procedures

In the case of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination.



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Caption: Logical workflow for spill response and containment.

Toxicological Information

The toxicological properties of **4-Bromo-2-(trifluoromethyl)phenol** have not been fully investigated. However, based on the available data, it is known to be harmful if swallowed and causes skin and serious eye irritation.[5] It may also cause respiratory irritation.[5] There is no data available on its carcinogenicity, mutagenicity, or reproductive toxicity.[5]

Conclusion

4-Bromo-2-(trifluoromethyl)phenol is a valuable reagent in research and development, particularly in the synthesis of pharmaceuticals and agrochemicals.[6] Adherence to the safety and handling procedures outlined in this guide is essential to mitigate the risks associated with its use. Researchers and laboratory personnel must familiarize themselves with the information provided in the Safety Data Sheet and implement all recommended safety measures to ensure a safe working environment.

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